

Determining the Optimal Concentration of SJF-1521 for Targeted EGFR Degradation

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Compound of Interest

Compound Name: SJF-1521

Cat. No.: B15610336

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Application Notes and Protocols for Researchers

Abstract

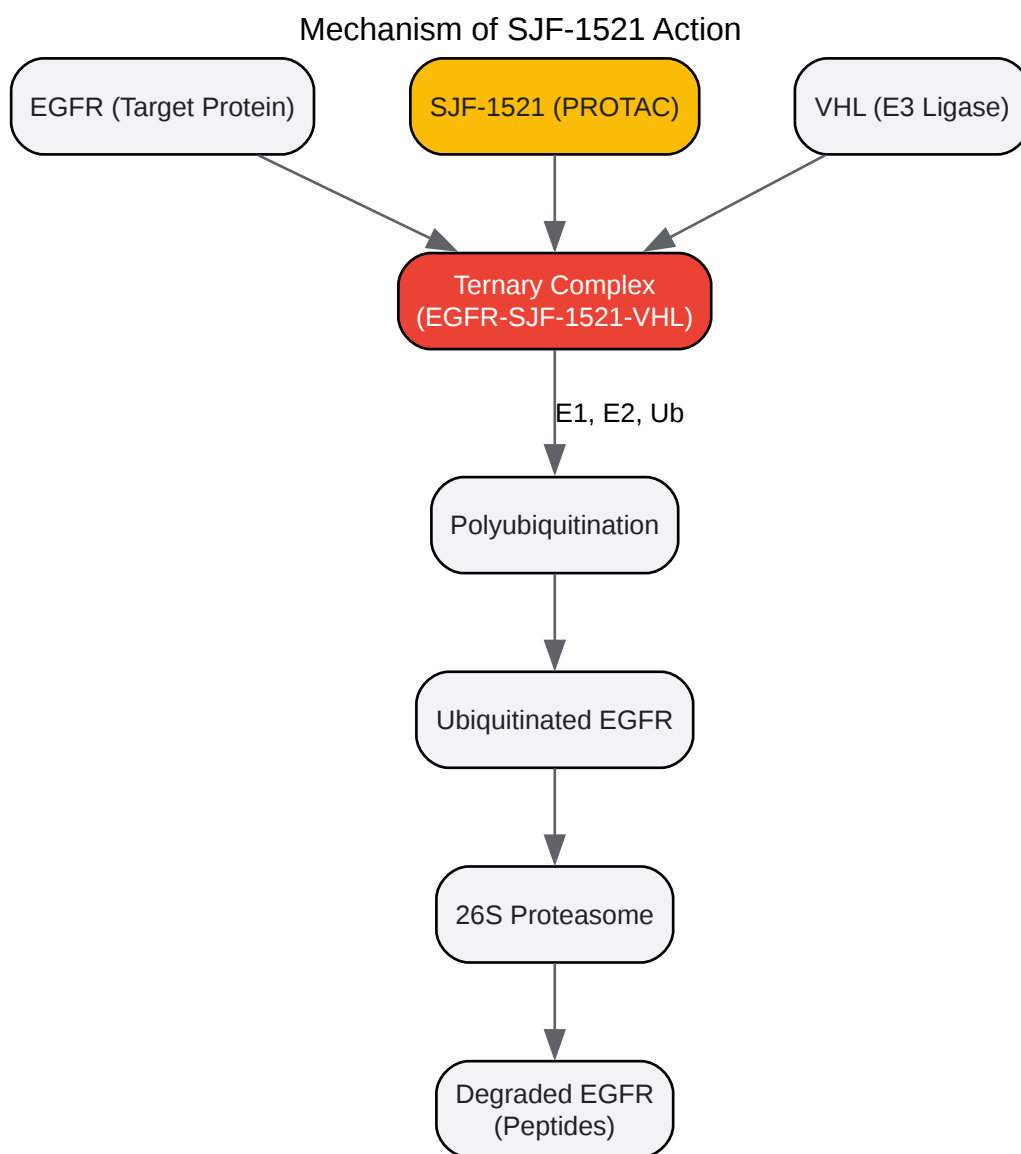
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on determining the optimal experimental concentration of **SJF-1521**, a selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Epidermal Growth Factor Receptor (EGFR). This document outlines the mechanism of action of **SJF-1521**, detailed protocols for dose-response and cytotoxicity experiments, and methods for analyzing the degradation of EGFR.

Introduction to SJF-1521

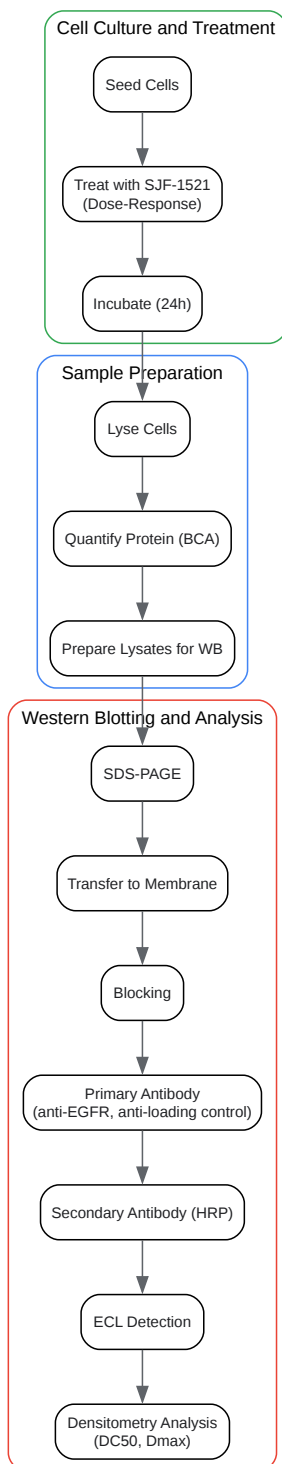
SJF-1521 is a heterobifunctional molecule that selectively targets EGFR for degradation. It is composed of a ligand that binds to EGFR, a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase. This ternary complex formation (EGFR-**SJF-1521**-VHL) leads to the polyubiquitination of EGFR, marking it for degradation by the 26S proteasome. This targeted protein degradation offers a powerful alternative to traditional inhibition, as it can eliminate both the enzymatic and scaffolding functions of the target protein.

Mechanism of Action of SJF-1521

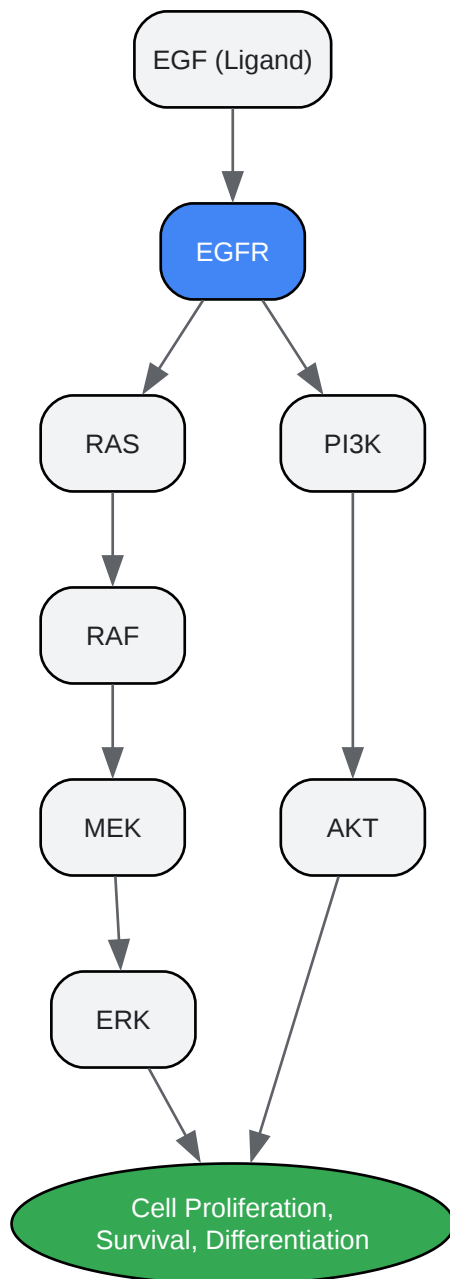
The mechanism of **SJF-1521**-induced EGFR degradation involves the hijacking of the cell's natural protein disposal system, the ubiquitin-proteasome pathway.



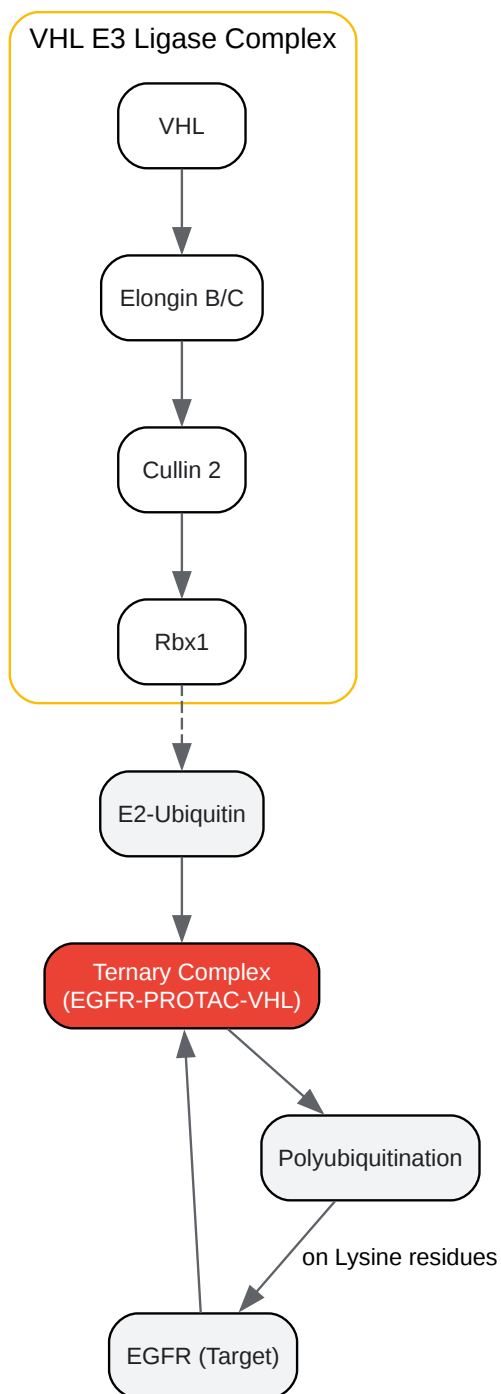
Western Blot Workflow for EGFR Degradation



Simplified EGFR Signaling Pathway



VHL-Mediated Ubiquitination Pathway

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